

Personal protective equipment for handling Nornicotine

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Compound of Interest

Compound Name: Nornicotine

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Essential Safety and Handling Guide for Nornicotine

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **nornicotine**. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental contamination. **Nornicotine** is a toxic chemical that requires careful management in a controlled laboratory setting.

Hazard Identification and GHS Classification

Nornicotine is classified as a hazardous substance.^{[1][2]} It is toxic if swallowed, in contact with skin, or inhaled.^{[1][3]} It is also known to cause skin and serious eye irritation and may lead to respiratory irritation.^{[1][2][3][4]}

Table 1: GHS Hazard Statements for **Nornicotine**

Hazard Code	Hazard Statement	Signal Word	Pictogram(s)
H301	Toxic if swallowed	Danger	
H311	Toxic in contact with skin	Danger	
H331	Toxic if inhaled	Danger	
H315	Causes skin irritation	Warning	
H319	Causes serious eye irritation	Warning	
H335	May cause respiratory irritation	Warning	

Source:[1][3]

Physical and Chemical Properties

Understanding the physical and chemical properties of **nornicotine** is essential for safe handling and storage.

Table 2: Physical and Chemical Properties of **Nornicotine**

Property	Value
Physical State	Liquid[5]
Appearance	Colorless[5]
Molecular Formula	C ₉ H ₁₂ N ₂ [1]
Molecular Weight	148.20 g/mol [1]
Boiling Point	269.9 °C at 760 mmHg[3]
Flash Point	101 °C / 213.8 °F[5]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory to prevent exposure through inhalation, dermal contact, or eye contact.[6] The use of PPE should be considered the final barrier after engineering controls and safe work practices have been implemented.[7]

Table 3: Recommended Personal Protective Equipment for Handling **Nornicotine**

Body Part	PPE Recommendation	Specifications and Best Practices
Hands	Double chemical-resistant gloves	Use powder-free nitrile or similar chemically resistant gloves.[7][8] Double gloving is recommended.[7] Change gloves every 30-60 minutes or immediately if contamination is known or suspected.[7]
Body	Chemical-resistant lab coat or gown	Wear a long-sleeved, disposable gown over personal clothing.[3][8] Ensure cuffs are tucked under the outer glove.[7]
Eyes/Face	Tightly fitting safety goggles and face shield	Goggles should conform to EN 166 (EU) or NIOSH (US) standards.[3] A face shield should be used in conjunction with goggles, especially when there is a risk of splashes.[9][10]
Respiratory	Full-face respirator	A NIOSH/MSHA-approved respirator is required if engineering controls (e.g., fume hood) are not available or sufficient, or if aerosols may be generated.[3][4][8]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for safely handling **nornicotine** in a laboratory environment.

Pre-Handling Preparations

- Consult SDS: Always review the Safety Data Sheet (SDS) for **nornicotine** before use.[3][4][5][11]
- Verify Engineering Controls: Ensure a certified chemical fume hood is operational.[4] Confirm the availability and functionality of a safety shower and eye wash station.[4]
- Assemble PPE: Don all required PPE as specified in Table 3 before entering the handling area.[3]
- Prepare Work Area: Designate a specific area for handling **nornicotine**. Cover the work surface with absorbent, disposable bench paper.
- Gather Materials: Ensure all necessary equipment (e.g., non-sparking tools, sealed containers) is within the designated area to minimize movement.[3]

Handling Procedure

- Work Within a Fume Hood: Conduct all manipulations of **nornicotine** inside a certified chemical fume hood to prevent inhalation exposure.[3][11]
- Prevent Aerosol Generation: Handle the substance carefully to avoid the formation of aerosols.[11]
- Avoid Contamination: Do not eat, drink, or smoke in the laboratory.[3][5] Wash hands thoroughly after handling, even if gloves were worn.[3][4]
- Container Management: Keep containers of **nornicotine** tightly sealed when not in use.[3][11]
- Storage: Store **nornicotine** in a cool, dry, and well-ventilated area, away from incompatible materials like strong oxidizing agents.[3][5] The storage area should be locked.[3]

Post-Handling Actions

- Decontamination: Wipe down the work surface and any equipment used with an appropriate cleaning agent.
- PPE Removal: Remove PPE carefully to avoid cross-contamination. The outer pair of gloves should be removed first, followed by the gown, face shield, goggles, and inner gloves.[7]
- Hand Washing: Immediately wash hands with soap and water after removing all PPE.[4][7]

Disposal Plan

Nornicotine and any contaminated materials must be treated as hazardous waste.

- Waste Segregation: Collect all **nornicotine** waste, including empty containers, contaminated PPE, and absorbent materials, in a dedicated, clearly labeled, and sealed hazardous waste container.[4]
- Prohibited Disposal: Do not dispose of **nornicotine** with household garbage or discharge it into the sewage system.[11]
- Incineration: The recommended disposal method is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[4]
- Regulatory Compliance: All disposal must be carried out in accordance with applicable local, state, and federal regulations for hazardous waste.[3][5]

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

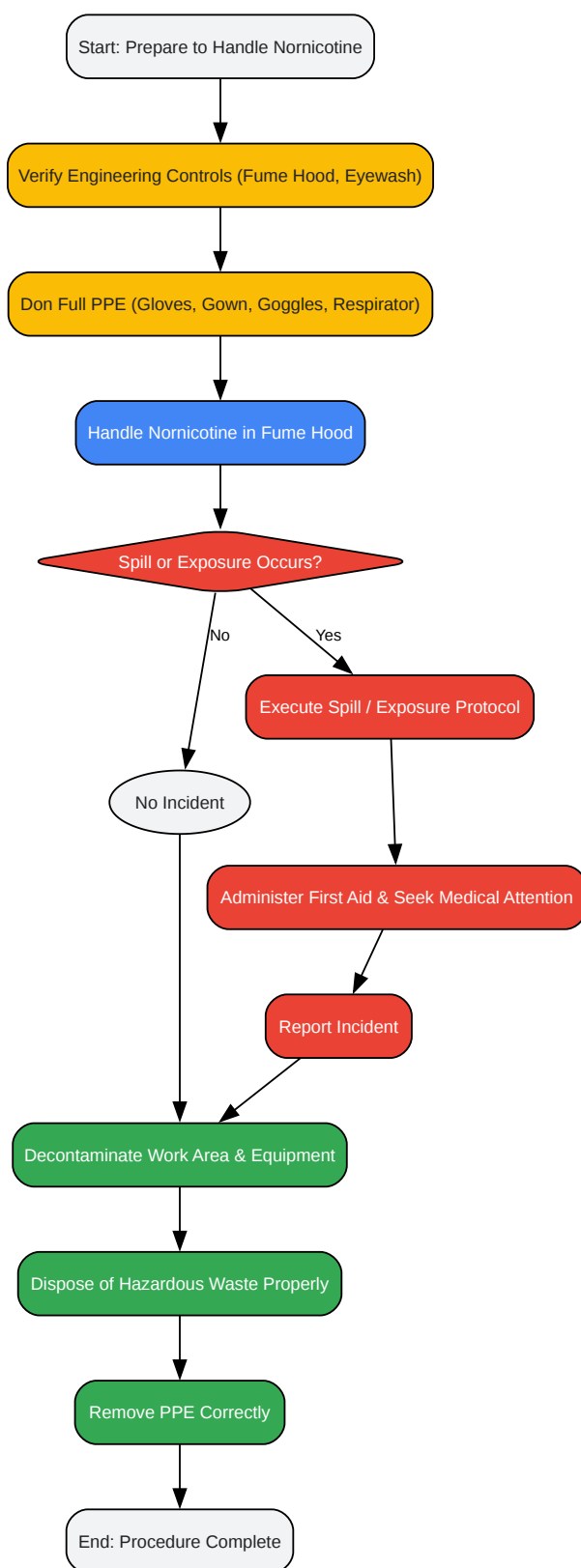
Table 4: First-Aid Measures for **Nornicotine** Exposure

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[3][5] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[4]
Skin Contact	Immediately remove all contaminated clothing. [3] Wash the affected area with plenty of soap and water for at least 15 minutes.[4][5] Seek medical attention.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[4] [5] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[4]
Ingestion	Rinse the mouth with water.[3][5] Do NOT induce vomiting. Seek immediate emergency medical help.[3]

Spill Management

- Evacuate non-essential personnel from the area.
- Wearing full PPE, contain the spill using an inert absorbent material.
- Collect the absorbed material using non-sparking tools and place it into a sealed container for hazardous waste disposal.[3]
- Ventilate the area and decontaminate the spill site thoroughly.[4]

Nornicotine Handling and Emergency Workflow



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Caption: Workflow for safe handling and emergency response for **nornicotine**.

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